

A Technical Guide to Commercial N-Desmethyl Rosiglitazone Reference Standards

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Compound of Interest

Compound Name: *N-Desmethyl Rosiglitazone*

Cat. No.: *B021104*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of commercially available **N-Desmethyl Rosiglitazone** reference standards. **N-Desmethyl Rosiglitazone** is a primary metabolite of Rosiglitazone, an antidiabetic drug of the thiazolidinedione class.^[1] Accurate quantification of this metabolite is crucial for pharmacokinetic, drug metabolism, and toxicology studies. This document outlines commercial sources, provides detailed analytical methodologies, and presents a logical workflow for selecting a suitable reference standard.

Commercial Sources of N-Desmethyl Rosiglitazone

The acquisition of a high-quality, well-characterized reference standard is the foundation of any analytical study. Several reputable suppliers offer **N-Desmethyl Rosiglitazone**. The following table summarizes the available quantitative information from a selection of these commercial sources.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Available Quantities	Purity
LGC Standards	TRC-D292165	1132641-22-5	C17H17N3O3S	343.40	1 mg, 2.5 mg, 5 mg	Not specified
Santa Cruz Biotechnology	sc-219575	257892-31-2	C17H17N3O3S	343.40	Not specified	Not specified
Axios Research	AR-R01986	257892-31-2	C17H17N3O3S	343.41	Not specified	Not specified
Cayman Chemical	11774	257892-31-2	C17H17N3O3S	343.4	Not specified	≥98%
Mithridion	Not specified	Not specified	Not specified	2.5 mg	Not specified	
AS Chemical Laboratories Inc.	R-080337	257892-31-2	C17H17N3O3S	343.4	Not specified	Not specified

Note: This information is based on publicly available data and is subject to change. It is recommended to contact the suppliers directly for the most current product specifications and availability.

Experimental Protocols for Quantification

The accurate analysis of **N-Desmethyl Rosiglitazone** in biological matrices typically involves liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). The following protocols are based on established methods in the scientific literature.[\[2\]](#)

Sample Preparation: Protein Precipitation

A simple and rapid protein precipitation method is effective for extracting **N-Desmethyl Rosiglitazone** from plasma samples.[\[2\]](#)

- To 100 μ L of human plasma, add 200 μ L of acetonitrile containing the internal standard (e.g., Rosiglitazone-d3).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge the sample at 13,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen gas.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

Liquid Chromatography Method

Chromatographic separation is essential to resolve **N-Desmethyl Rosiglitazone** from the parent drug and other metabolites.

- Column: Luna C18 (100 mm x 2.0 mm, 3 μ m particle size) or equivalent.[2]
- Mobile Phase: An isocratic mobile phase consisting of a 60:40 (v/v) mixture of acetonitrile and 0.1% formic acid in water.[2]
- Flow Rate: 0.2 mL/min.[2]
- Column Temperature: Ambient.
- Injection Volume: 10 μ L.

Tandem Mass Spectrometry (MS/MS) Detection

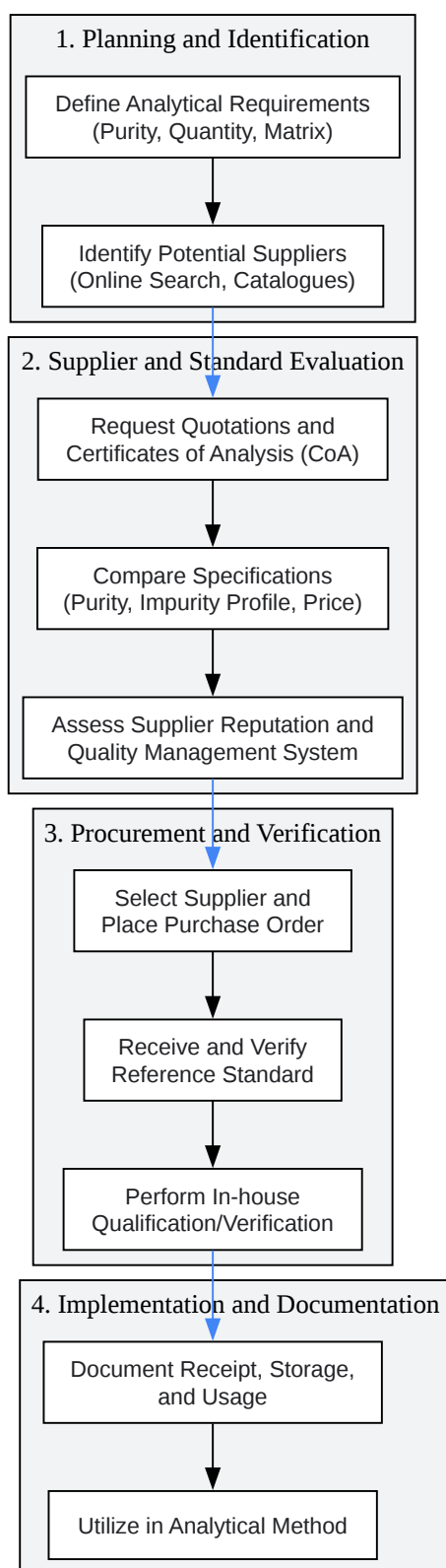
Detection and quantification are achieved using a mass spectrometer operating in the selected reaction monitoring (SRM) mode with positive electrospray ionization.[2]

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- SRM Transitions:

- **N-Desmethyl Rosiglitazone:** m/z 344.2 → 121.1[2]
- Rosiglitazone (for reference): m/z 358.1 → 135.1[2]
- p-hydroxy Rosiglitazone (other major metabolite): m/z 374.1 → 151.1[2]
- Rosiglitazone-d3 (Internal Standard): m/z 361.1 → 138.1[2]

Workflow for Reference Standard Selection

The selection of an appropriate commercial source for a reference standard is a critical step that requires careful consideration of several factors. The following diagram illustrates a logical workflow for this process.

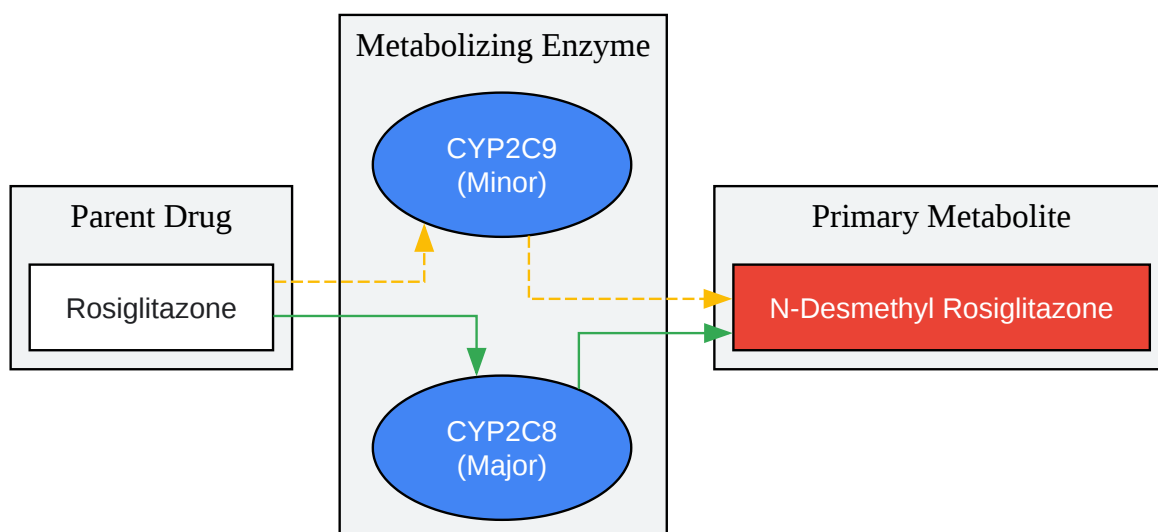


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Caption: A logical workflow for the selection and procurement of a suitable commercial reference standard.

Signaling Pathways and Metabolism

N-Desmethyl Rosiglitazone is a product of the metabolism of Rosiglitazone, which is primarily mediated by the cytochrome P450 enzyme CYP2C8, with a minor contribution from CYP2C9. [3] Rosiglitazone itself is a potent and selective agonist for the peroxisome proliferator-activated receptor-gamma (PPAR γ). [1] The activation of PPAR γ nuclear receptors regulates the transcription of genes involved in glucose and lipid metabolism, which is the basis of its therapeutic effect in type 2 diabetes. The metabolic pathway leading to the formation of **N-Desmethyl Rosiglitazone** is a key consideration in understanding the drug's overall disposition and potential for drug-drug interactions.



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